

A Comparative In Vitro Efficacy Analysis of Nystatin and Amphotericin B

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Compound of Interest

Compound Name: Nystatin

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed comparison of the in vitro efficacy of two foundational polyene antifungal agents: **Nystatin** and Amphotericin B. By presenting key experimental data, detailed protocols, and visual representations of their mechanisms of action, this document serves as a valuable resource for researchers in mycology and professionals in antifungal drug development.

Quantitative Efficacy Comparison

The in vitro activities of **Nystatin** and Amphotericin B are most commonly quantified by their Minimum Inhibitory Concentration (MIC) and Minimum Fungicidal Concentration (MFC). The following tables summarize the comparative data from various studies against several clinically relevant fungal species.

Table 1: Comparative In Vitro Susceptibility of Various Fungal Species to **Nystatin** and Amphotericin B

Fungal Species	Antifungal Agent	MIC Range (µg/mL)	MIC50 (µg/mL)	MIC90 (µg/mL)	MFC Range (µg/mL)	MFC50 (µg/mL)	MFC90 (µg/mL)
Candida albicans	Nystatin	0.125 - 16	0.5 - 2	1 - 4	-	-	-
Amphotericin B	0.125 - 1	0.5	0.5 - 1	-	-	-	
Candida glabrata	Nystatin	0.25 - >16	0.25 - 1	0.5 - 2	-	-	-
Amphotericin B	0.125 - 2	0.5	1	-	-	-	
Candida parapsilosis	Nystatin	0.5 - 4	0.5	1 - 2	-	-	-
Amphotericin B	0.125 - 1	0.25	0.5	-	-	-	
Candida krusei	Nystatin	1 - >16	1	2	-	-	-
Amphotericin B	0.5 - 4	1	2	-	-	-	
Candida tropicalis	Nystatin	0.25 - 2	0.5	1	-	-	-
Amphotericin B	0.125 - 1	0.5	1	-	-	-	
Aspergillus fumigatus	Nystatin	2 - >16	-	-	-	-	-
Amphotericin B	0.5 - 2	-	-	-	-	-	

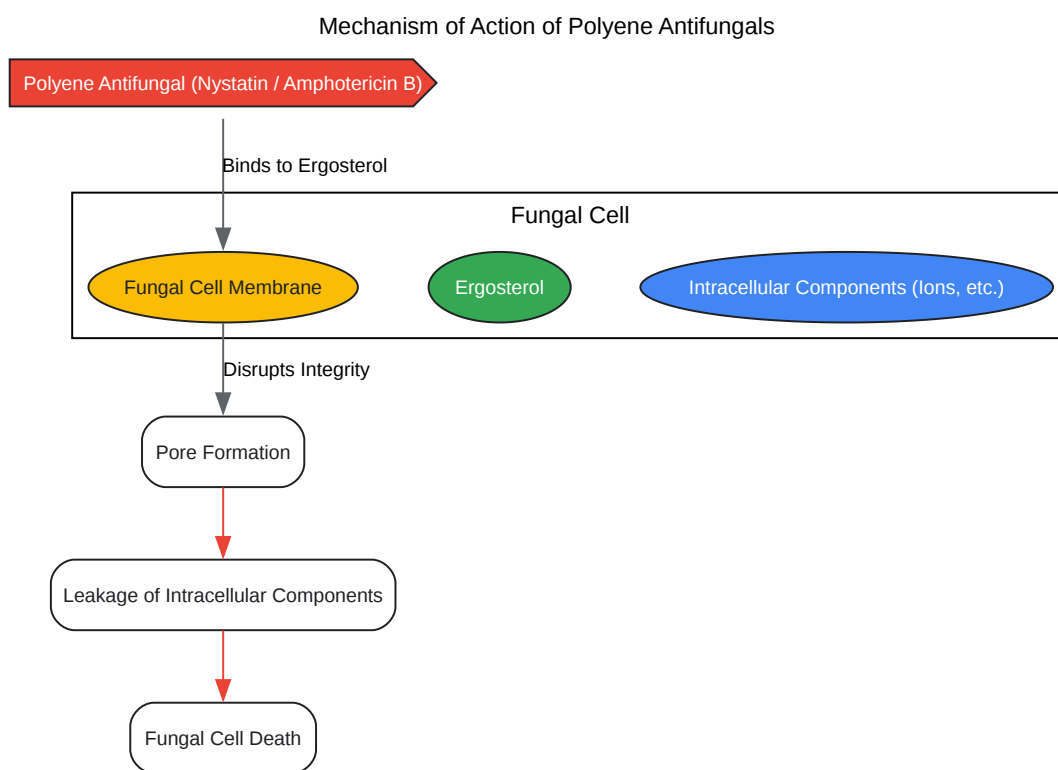
Cryptococcus neoformans	Nystatin	0.5 - 4	-	-	1 - 8	-	-
Amphotericin B	0.125 - 1	-	-	0.25 - 2	-	-	-

Note: MIC and MFC values can vary based on the specific strain, testing methodology, and formulation of the antifungal agent (e.g., free vs. liposomal). The data presented is a synthesis from multiple sources to provide a general comparative overview.

Overall, Amphotericin B generally demonstrates lower MIC values compared to **Nystatin** against a broad spectrum of fungi, indicating higher in vitro potency.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#) However, **Nystatin** still exhibits significant antifungal activity against many of the same pathogens.[\[6\]](#)[\[7\]](#)[\[8\]](#) Some studies have shown that liposomal formulations of **Nystatin** can have comparable or even enhanced activity compared to its free form.[\[2\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)

Mechanism of Action

Both **Nystatin** and Amphotericin B are polyene antifungals that share a similar mechanism of action.[\[9\]](#)[\[10\]](#) They selectively bind to ergosterol, a primary sterol component of the fungal cell membrane. This binding leads to the formation of pores or channels in the membrane, disrupting its integrity. The resulting leakage of intracellular ions and macromolecules ultimately leads to fungal cell death.[\[9\]](#)[\[10\]](#)[\[11\]](#) While both drugs target ergosterol, they can also bind to cholesterol in mammalian cell membranes, though with a lower affinity, which is the basis for their toxicity in humans.[\[10\]](#)



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Caption: Mechanism of action for **Nystatin** and Amphotericin B.

Experimental Protocols

The following is a generalized experimental protocol for determining the in vitro susceptibility of fungi to **Nystatin** and Amphotericin B, based on widely accepted methodologies such as those from the Clinical and Laboratory Standards Institute (CLSI).

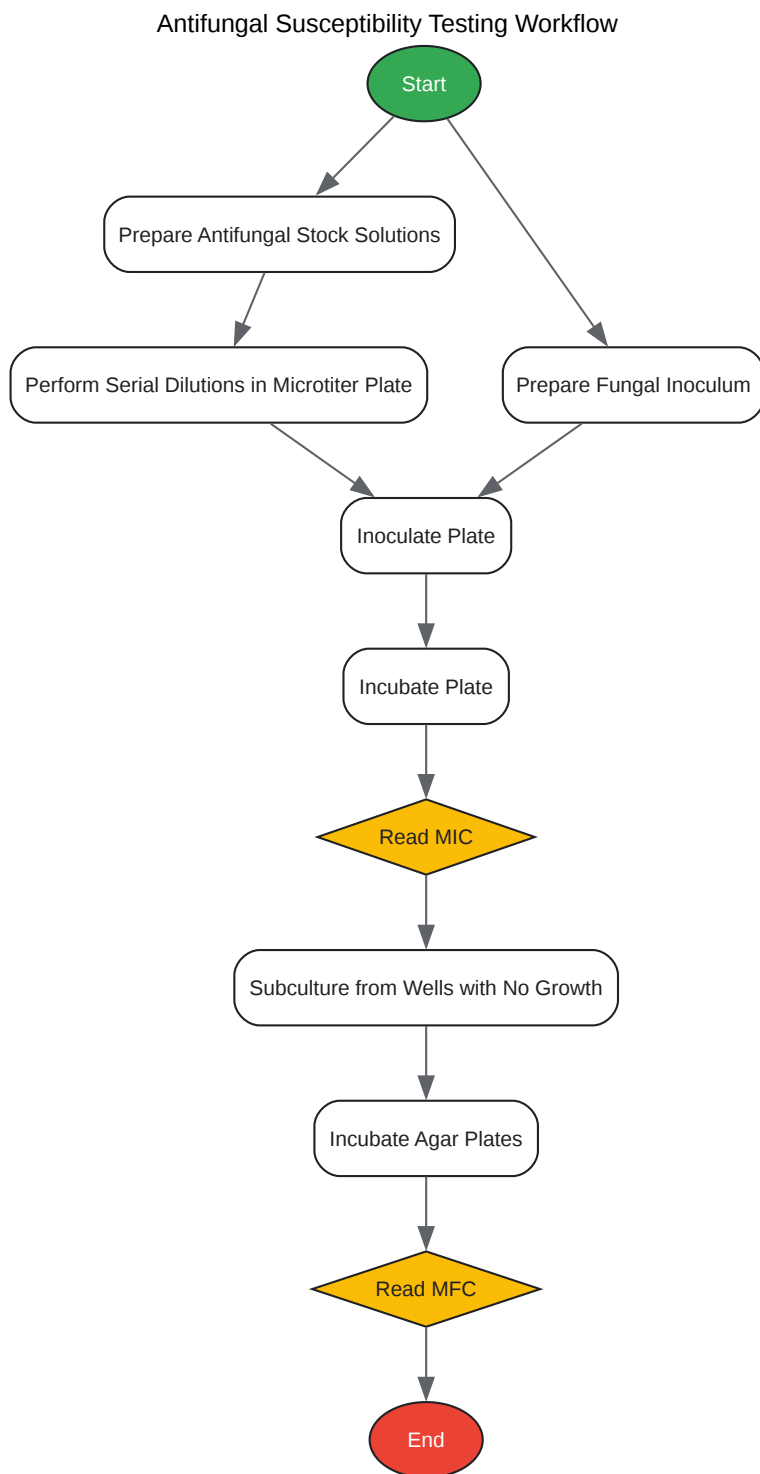
Broth Microdilution Method for MIC Determination

- Preparation of Antifungal Stock Solutions:
 - Dissolve **Nystatin** and Amphotericin B powders in a suitable solvent, such as dimethyl sulfoxide (DMSO), to create high-concentration stock solutions.
 - Further dilute the stock solutions in a standard medium, like RPMI-1640 with L-glutamine and buffered with MOPS, to achieve the desired starting concentrations for the assay.
- Inoculum Preparation:
 - Culture the fungal isolates on an appropriate agar medium (e.g., Sabouraud Dextrose Agar) at 35°C for 24-48 hours.
 - Prepare a suspension of the fungal colonies in sterile saline or distilled water.
 - Adjust the turbidity of the suspension to match a 0.5 McFarland standard, which corresponds to approximately $1-5 \times 10^6$ CFU/mL.
 - Further dilute this suspension in the assay medium to obtain the final desired inoculum concentration (typically $0.5-2.5 \times 10^3$ CFU/mL).
- Assay Procedure:
 - Dispense the diluted antifungal solutions into the wells of a 96-well microtiter plate, creating a two-fold serial dilution.
 - Add the prepared fungal inoculum to each well.
 - Include a positive control (inoculum without antifungal) and a negative control (medium only).
 - Incubate the plates at 35°C for 24-48 hours.
- MIC Determination:

- The MIC is defined as the lowest concentration of the antifungal agent that causes a significant inhibition of growth (typically $\geq 50\%$ or complete inhibition, depending on the drug) compared to the positive control.[12] The results can be read visually or with a spectrophotometer.

MFC Determination

- Following the MIC determination, take an aliquot (e.g., 10-25 μL) from the wells showing no visible growth.
- Spread the aliquot onto an agar plate that does not contain any antifungal agent.
- Incubate the plates at 35°C for 24-48 hours.
- The MFC is the lowest concentration of the antifungal that results in no fungal growth on the subculture, which typically corresponds to a $\geq 99.9\%$ reduction in CFU/mL compared to the initial inoculum.



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Caption: General workflow for MIC and MFC determination.

Conclusion

Both **Nystatin** and Amphotericin B are potent polyene antifungals with a well-established mechanism of action. In vitro data consistently demonstrates that Amphotericin B has greater potency against a wide array of fungal pathogens. However, **Nystatin** remains an effective antifungal agent, particularly in topical applications, and research into novel formulations continues to explore its therapeutic potential. The choice between these agents for in vitro studies will depend on the specific research question, the fungal species of interest, and the desired therapeutic context.

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References

- 1. The susceptibility of *Candida albicans* to amphotericin B, nystatin, and 5-fluorocytosine - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Comparison of in vitro antifungal activities of free and liposome-encapsulated nystatin with those of four amphotericin B formulations - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. Comparison of In Vitro Antifungal Activities of Free and Liposome-Encapsulated Nystatin with Those of Four Amphotericin B Formulations - PMC [pmc.ncbi.nlm.nih.gov]
- 5. (Open Access) Comparison of In Vitro Antifungal Activities of Free and Liposome-Encapsulated Nystatin with Those of Four Amphotericin B Formulations (1998) | Elizabeth N. Johnson | 116 Citations [scispace.com]
- 6. In Vitro Activity of Nystatin Compared with Those of Liposomal Nystatin, Amphotericin B, and Fluconazole against Clinical *Candida* Isolates - PMC [pmc.ncbi.nlm.nih.gov]
- 7. oatext.com [oatext.com]
- 8. oatext.com [oatext.com]
- 9. m.youtube.com [m.youtube.com]
- 10. m.youtube.com [m.youtube.com]

- 11. go.drugbank.com [go.drugbank.com]
- 12. In vitro antifungal susceptibility pattern of Candida species isolated from gastroesophageal candidiasis - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
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